

Technical Support Center: Safe Disposal of N-Methyl-4-nitroaniline Waste

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Compound of Interest

Compound Name: *N-Methyl-4-nitroaniline*

Cat. No.: B087028

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of **N-Methyl-4-nitroaniline** (MNA) waste streams.

Frequently Asked Questions (FAQs)

Section 1: Hazard Identification & Safe Handling

Q1: What is **N-Methyl-4-nitroaniline** and what are its primary hazards?

N-Methyl-4-nitroaniline (CAS No. 100-15-2) is a yellow or brownish-yellow crystalline solid used in organic synthesis, as a stabilizer for gunpowder, and in the production of polymers and explosives.^{[1][2]} It is classified as a hazardous substance due to its toxicity. The primary hazards include:

- **High Acute Toxicity:** It is toxic if swallowed, inhaled, or in contact with skin.^{[3][4][5]}
- **Organ Damage:** May cause damage to organs through prolonged or repeated exposure.^{[3][6]}
- **Irritation:** Causes skin, eye, and respiratory system irritation.^{[1][4][5]}
- **Other Health Risks:** May induce methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.^{[3][6]} Animal experiments have also indicated potential genotoxic and carcinogenic effects.^[1]

Q2: What are the key physical and chemical properties I should be aware of?

Understanding the properties of **N-Methyl-4-nitroaniline** is crucial for safe handling and storage.

Property	Value	Citations
Appearance	Yellow or brownish-yellow crystalline powder/prisms.	[1][2][3]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[3][5]
Molar Mass	152.15 g/mol	[3]
Melting Point	149-151 °C (300-304 °F)	[2][5]
Boiling Point	Decomposes upon heating.	[3][7]
Water Solubility	Limited solubility; less than 1 mg/mL.	[1][3][7]
Organic Solvent Solubility	Soluble in ethanol, ether, acetone, and benzene.	[1][8]
Vapor Pressure	0.00764 mmHg	[3][6]

Q3: What personal protective equipment (PPE) is required when handling this chemical?

Due to its toxicity, stringent personal protective measures are necessary.

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs, particularly where dust may be generated.[4]
- Facility Requirements: Ensure that eyewash stations and safety showers are located close to the workstation.[4]

Q4: What materials or conditions are incompatible with **N-Methyl-4-nitroaniline**?

To prevent hazardous reactions, avoid the following:

- Strong Oxidizing Agents: **N-Methyl-4-nitroaniline** is incompatible with strong oxidizing agents.[\[2\]](#)[\[9\]](#)
- Heat and Ignition Sources: The compound is combustible, and fine dust dispersed in air may ignite.[\[3\]](#)[\[4\]](#)
- Specific Chemicals: It can have a vigorous exothermic reaction with carbaryl sulfate when heated.[\[2\]](#)[\[7\]](#)

When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[4\]](#)[\[7\]](#)

Section 2: Waste Classification & Regulations

Q5: Is **N-Methyl-4-nitroaniline** waste considered hazardous?

Yes. Any discarded **N-Methyl-4-nitroaniline**, including contaminated lab materials and solutions, is classified as a hazardous waste.[\[4\]](#) This classification is based on its toxic properties (toxic by ingestion, inhalation, and skin absorption).[\[3\]](#) Chemical waste generators must determine if a discarded chemical is hazardous and consult local, regional, and national regulations for complete and accurate classification.[\[4\]](#)[\[10\]](#)

Q6: What are the general regulatory requirements for disposing of this waste?

The disposal of hazardous waste is strictly regulated. In the United States, the Environmental Protection Agency (EPA) governs hazardous waste management under the Resource Conservation and Recovery Act (RCRA).[\[11\]](#) This "cradle-to-grave" approach tracks hazardous waste from its generation to its final disposal.[\[11\]](#) Generators are responsible for ensuring waste is properly identified, managed, transported, and treated.[\[11\]](#)[\[12\]](#) State and local regulations may be more stringent than federal rules.[\[11\]](#)

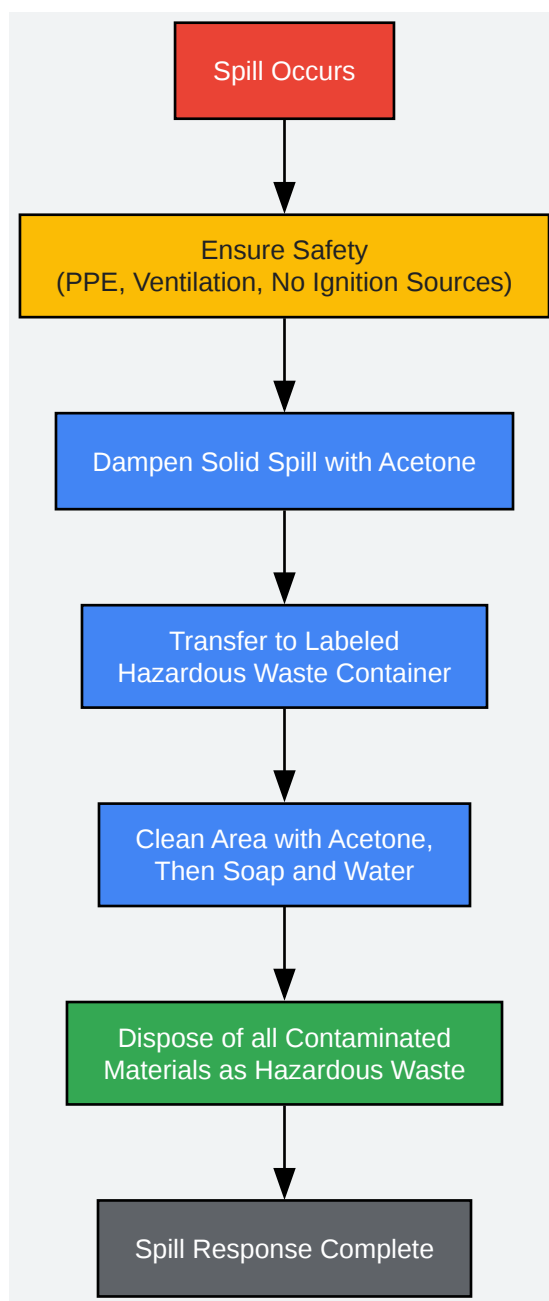
Troubleshooting Guides

Section 3: Spills and Accidental Exposure

Q7: What is the immediate procedure for a small **N-Methyl-4-nitroaniline** spill in the lab?

A methodical approach is critical to ensure safety and prevent environmental contamination.

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the area.^[7]
- Ensure Personal Protection: Wear the appropriate PPE, including respiratory protection, gloves, and safety goggles.
- Contain and Clean: Dampen the spilled solid material with acetone to prevent dust from becoming airborne.^[7] Transfer the dampened material to a suitable, sealable container for hazardous waste.^[7]
- Final Decontamination: Use absorbent paper dampened with acetone to pick up any remaining residue.^[7] Seal the contaminated paper and any contaminated clothing in a vapor-tight plastic bag for disposal.^[7]
- Wash Surfaces: Wash all contaminated surfaces first with acetone, followed by a thorough washing with a soap and water solution.^[7]



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Caption: Workflow for responding to an **N-Methyl-4-nitroaniline** laboratory spill.

Q8: What are the first aid measures for accidental exposure?

Immediate action is required in case of exposure.

- Inhalation: Remove the person to fresh air. If the individual is not breathing, give artificial respiration. Seek immediate medical attention.[4]

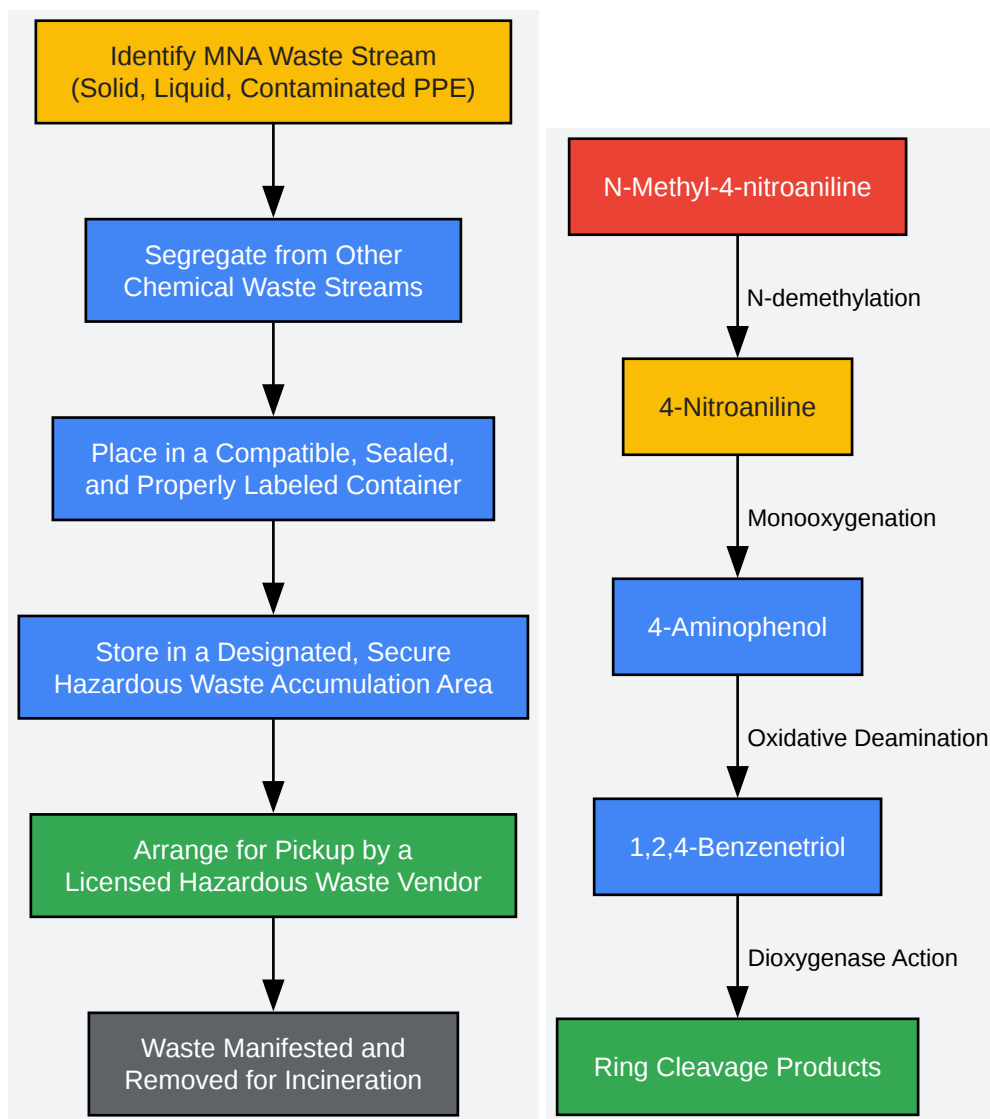
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[5] Remove all contaminated clothing and shoes. Seek immediate medical attention.[4]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[4]
- Ingestion: Call a physician or poison control center immediately.[4] Clean the mouth with water. Do not induce vomiting.[4]

Disposal Protocols

Q9: What is the standard approved method for disposing of **N-Methyl-4-nitroaniline** waste streams?

Standard laboratory practice for chemical waste is not permitted for **N-Methyl-4-nitroaniline**.

- Do NOT dispose of it down the drain or in regular trash.[13][14] It must not be allowed to enter the sewage system or contaminate the environment.[14][15]
- The required method is to use a licensed hazardous waste disposal company.[16] The recommended industrial method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[16] All waste containers must be disposed of as unused product through an approved waste disposal plant.[4][16]



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